Application Notes & Protocols: 4-Methylprimidone in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-METHYLPRIMIDONE*
CAS No.:	*59026-32-3*
Cat. No.:	*B1607195*

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A Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a comprehensive technical guide to the synthesis, evaluation, and potential applications of **4-methylprimidone**, a derivative of the dihydropyrimidinone (DHPM) scaffold. While "**4-methylprimidone**" itself is not extensively documented in existing literature, its core structure is central to a class of compounds with significant therapeutic potential. This guide is structured to provide researchers with the foundational knowledge and practical protocols necessary to explore its utility in medicinal chemistry. We will delve into the rationale behind its synthesis, propose detailed protocols for evaluating its biological activity, and discuss its potential as a lead compound in various disease areas, including oncology, inflammation, and infectious diseases. All protocols are designed to be self-validating, and key claims are supported by authoritative references.

Introduction: The Dihydropyrimidinone Scaffold and the Significance of 4-Methyl Substitution

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The dihydropyrimidinone (DHPM) core is a privileged heterocyclic scaffold in medicinal chemistry, renowned for its diverse range of biological activities.[1][2][3][4] The seminal Biginelli reaction, a one-pot three-component synthesis, provides facile access to a vast library of DHPM derivatives.[5][6] These compounds are integral to many biologically active molecules and have been investigated for their anticancer, anti-inflammatory, antibacterial, and antiviral properties, among others.[1][2][3]

A notable example of a DHPM derivative is Monastrol, which specifically inhibits the mitotic kinesin Eg5, a key protein in cell division, making it a valuable tool in cancer research.[4] The versatility of the DHPM scaffold allows for substitutions at various positions, enabling the fine-tuning of its pharmacological properties.

The focus of this guide, **4-methylprimidone**, is a structural analog of the well-known antiepileptic drug primidone, featuring a methyl group at the 4-position of the dihydropyrimidine ring. The introduction of a methyl group can have profound effects on a molecule's bioactivity, a phenomenon often referred to as the "magic methyl" effect. This substitution can enhance binding affinity to target proteins, improve metabolic stability, and increase cell permeability. Therefore, **4-methylprimidone** represents a logical and promising candidate for investigation in drug discovery programs.

Potential Therapeutic Applications of 4-Methylprimidone

Based on the established biological activities of the DHPM scaffold, **4-methylprimidone** is a prime candidate for evaluation in several therapeutic areas:

- Anticancer Activity: Many DHPMs exhibit potent anticancer activity. The 4-aryl substituted DHPM, Monastrol, is a selective inhibitor of the mitotic kinesin Eg5, leading to mitotic arrest and apoptosis in cancer cells.[4][7] It is plausible that **4-methylprimidone** could exhibit similar or enhanced activity against Eg5 or other oncology targets.

- Anti-inflammatory Effects: DHPM derivatives have been shown to possess significant anti-inflammatory properties. One mechanism of action is the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophages.[8] Overproduction of NO is a hallmark of chronic inflammatory conditions.

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- Antibacterial Properties: The DHPM scaffold has been identified in compounds with activity against various bacterial strains.[1][2] The exploration of **4-methylprimidone** could lead to the development of novel antibacterial agents, which are urgently needed to combat antibiotic resistance.

Synthesis of **4-Methylprimidone** via the Biginelli Reaction

The most direct and efficient method for synthesizing **4-methylprimidone** is the Biginelli reaction. This one-pot, three-component condensation involves an aldehyde, a β-dicarbonyl compound, and urea.[5][6][9][10][11]

Proposed Synthetic Scheme

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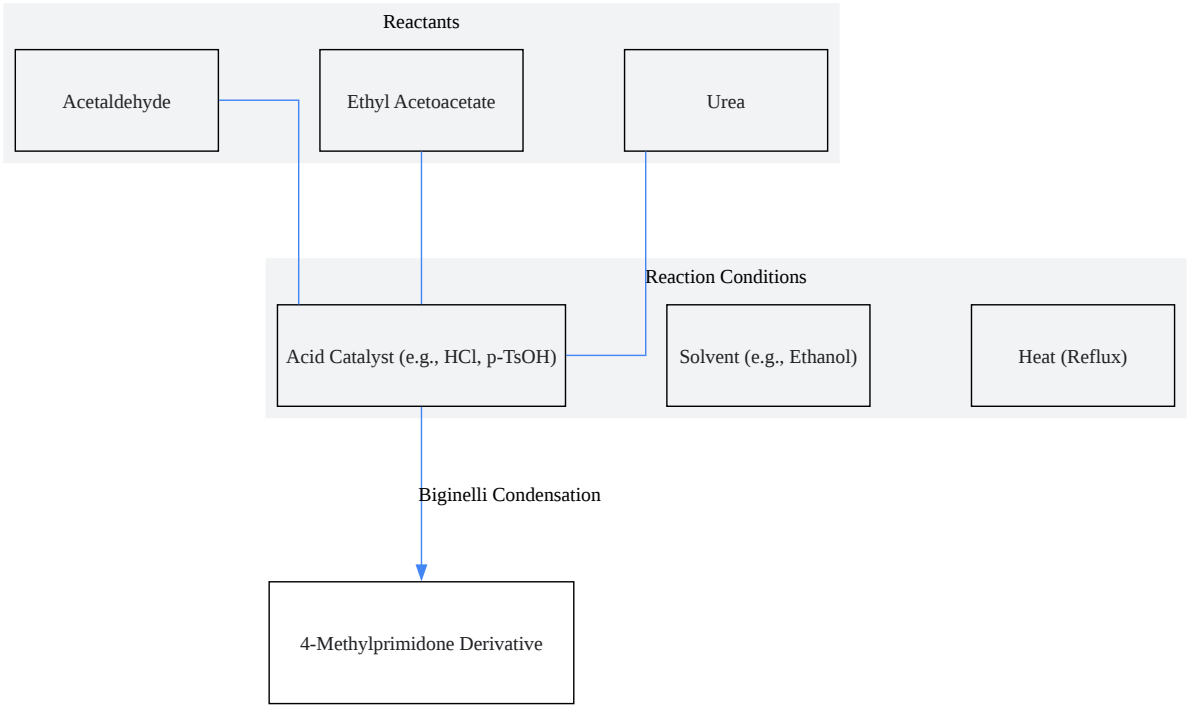

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Caption: Proposed Biginelli reaction workflow for the synthesis of a **4-methylprimidone** derivative.

Detailed Synthesis Protocol

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Objective: To synthesize ethyl 4-(methyl)-2-oxo-1,2,3,4-tetrahydropyrimidine-5-carboxylate, a precursor to **4-methylprimidone**.

Materials:

- Acetaldehyde (1.0 mmol, 44.05 mg)
- Ethyl acetoacetate (1.0 mmol, 130.14 mg)
- Urea (1.5 mmol, 90.09 mg)
- p-Toluenesulfonic acid (p-TsOH) monohydrate (0.1 mmol, 19.02 mg)
- Ethanol (5 mL)
- Round-bottom flask (50 mL)
- Reflux condenser
- Magnetic stirrer and hotplate

Procedure:

- To a 50 mL round-bottom flask, add acetaldehyde (1.0 mmol), ethyl acetoacetate (1.0 mmol), urea (1.5 mmol), and p-TsOH (0.1 mmol) in 5 mL of ethanol.
- Attach a reflux condenser and heat the mixture to reflux with constant stirring.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting materials are consumed (typically 2-4 hours).
- After completion, cool the reaction mixture to room temperature.
- If a precipitate forms, collect the solid by vacuum filtration. If no precipitate forms, reduce the solvent volume under reduced pressure until a solid appears.
- Wash the collected solid with cold ethanol to remove any unreacted starting materials.

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- Recrystallize the crude product from hot ethanol to obtain the pure ethyl 4-(methyl)-2-oxo-1,2,3,4-tetrahydropyrimidine-5-carboxylate.
- Confirm the structure of the product using ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Causality Behind Experimental Choices:

- Urea in excess: A slight excess of urea is used to drive the reaction to completion.
- Acid catalyst: p-TsOH is a mild and effective acid catalyst for the Biginelli reaction, promoting the necessary condensation steps.[9]
- Ethanol as solvent: Ethanol is a good solvent for the reactants and facilitates the reaction at reflux temperature.
- Recrystallization: This is a standard purification technique to obtain a highly pure solid product.

In Vitro Biological Evaluation Protocols

The following protocols are designed to assess the potential therapeutic applications of **4-methylprimidone**.

Anticancer Activity: MTS Assay for Cell Viability

Objective: To determine the cytotoxic effect of **4-methylprimidone** on a cancer cell line (e.g., HeLa or MCF-7).

Principle: The MTS assay is a colorimetric method for assessing cell viability. In viable cells, mitochondrial dehydrogenases reduce the MTS tetrazolium compound to a colored formazan product that is soluble in the cell culture medium.[12] The amount of formazan produced is directly proportional to the number of living cells.[13]

Materials:

- Cancer cell line (e.g., HeLa)
- Complete cell culture medium (e.g., DMEM with 10% FBS)

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- 96-well cell culture plates
- **4-Methylprimidone** stock solution (in DMSO)
- MTS reagent (e.g., CellTiter 96® AQueous One Solution)[12]
- Microplate reader

Protocol:

- Seed HeLa cells into a 96-well plate at a density of 5,000 cells per well in 100 µL of complete medium. Incubate for 24 hours at 37°C in a 5% CO_2 atmosphere.
- Prepare serial dilutions of **4-methylprimidone** in complete medium from the DMSO stock. The final DMSO concentration should not exceed 0.5%.
- After 24 hours, remove the medium from the wells and add 100 µL of the diluted **4-methylprimidone** solutions to the respective wells. Include wells with untreated cells (vehicle control) and wells with medium only (blank).
- Incubate the plate for 48 hours at 37°C in a 5% CO_2 atmosphere.
- Add 20 µL of MTS reagent to each well.[14]
- Incubate for 1-4 hours at 37°C.[12][15]
- Measure the absorbance at 490 nm using a microplate reader.[12][14]
- Calculate the percentage of cell viability for each concentration relative to the vehicle control after subtracting the blank absorbance.[16] Plot the results to determine the IC_{50} value.

Anticancer Activity: Kinesin Eg5 ATPase Inhibition Assay

Objective: To determine if **4-methylprimidone** inhibits the microtubule-activated ATPase activity of the human mitotic kinesin Eg5.[17]

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Principle: This assay measures the rate of ATP hydrolysis by Eg5 in the presence of microtubules. A decrease in ATPase activity in the presence of the test compound indicates inhibition.

Materials:

- Recombinant human Eg5 protein
- Paclitaxel-stabilized microtubules
- ATPase assay buffer
- ATP
- A phosphate detection reagent (e.g., Malachite Green)
- **4-Methylprimidone**
- Monastrol (positive control)
- 96-well plate
- Microplate reader

Protocol:

- Prepare a reaction mixture containing ATPase assay buffer, microtubules, and Eg5 protein in a 96-well plate.
- Add varying concentrations of **4-methylprimidone** or Monastrol to the wells. Include a no-inhibitor control.
- Initiate the reaction by adding ATP.
- Incubate at room temperature for a set period (e.g., 30 minutes).
- Stop the reaction and measure the amount of inorganic phosphate released using a Malachite Green-based detection reagent.

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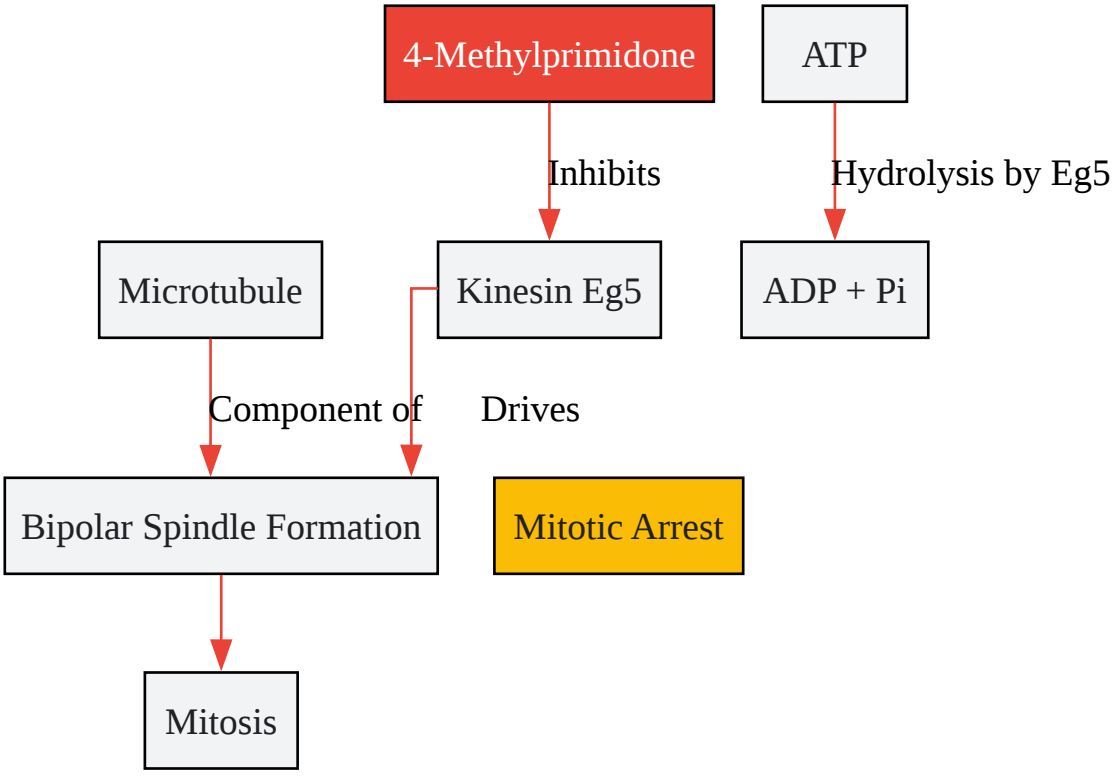
- Measure the absorbance at the appropriate wavelength (e.g., 620 nm).
- Calculate the percentage of Eg5 inhibition for each concentration and determine the IC_{50} value.



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Caption: Hypothetical mechanism of **4-methylprimidone** as an Eg5 inhibitor leading to mitotic arrest.

Anti-inflammatory Activity: Nitric Oxide (NO) Inhibition Assay

Objective: To evaluate the ability of **4-methylprimidone** to inhibit nitric oxide production in LPS-stimulated RAW 264.7 macrophage cells.

Principle: RAW 264.7 macrophages produce NO upon stimulation with LPS. The amount of NO can be quantified by measuring the accumulation of its stable metabolite, nitrite, in the culture supernatant using the Griess reagent.[18][19][20]

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Materials:

- RAW 264.7 macrophage cell line
- Complete cell culture medium
- Lipopolysaccharide (LPS)
- **4-Methylprimidone**
- Griess Reagent System
- 96-well plate
- Microplate reader

Protocol:

- Seed RAW 264.7 cells in a 96-well plate at a density of 5 x 10^4 cells per well and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of **4-methylprimidone** for 1 hour.
- Stimulate the cells with LPS (1 µg/mL) for 24 hours.[19] Include untreated and LPS-only controls.
- After incubation, collect 100 µL of the cell culture supernatant from each well.
- Add 100 µL of Griess reagent to each supernatant sample.[18]
- Incubate at room temperature for 10-15 minutes, protected from light.
- Measure the absorbance at 540 nm.[19]
- Determine the nitrite concentration using a sodium nitrite standard curve.
- Calculate the percentage of NO inhibition compared to the LPS-only control.

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Antibacterial Activity: Minimum Inhibitory Concentration (MIC) Assay

Objective: To determine the lowest concentration of **4-methylprimidone** that inhibits the visible growth of a specific bacterium (e.g., Staphylococcus aureus).[21][22]

Principle: The broth microdilution method is used to determine the MIC. The bacteria are exposed to serial dilutions of the compound in a liquid growth medium, and bacterial growth is assessed after incubation.[21]

Materials:

- Bacterial strain (e.g., S. aureus ATCC 29213)
- Mueller-Hinton Broth (MHB)
- **4-Methylprimidone**
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland (~1.5 x 10^8 CFU/mL)

Protocol:

- Prepare a serial two-fold dilution of **4-methylprimidone** in MHB in a 96-well plate.[23]
- Dilute the standardized bacterial inoculum in MHB to achieve a final concentration of approximately 5 x 10^5 CFU/mL in the wells.[21]
- Add the diluted bacterial suspension to each well containing the compound dilutions. Include a positive control (bacteria, no compound) and a negative control (broth only).
- Incubate the plate at 37°C for 18-24 hours.[23]
- Visually inspect the wells for turbidity. The MIC is the lowest concentration of **4-methylprimidone** at which there is no visible bacterial growth.[21]

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Data Interpretation and Structure-Activity Relationship (SAR) Considerations

The results from these assays will provide valuable insights into the bioactivity of **4-methylprimidone**.

Assay	Key Endpoint	Interpretation
MTS Assay	IC_{50} Value	A low IC_{50} value indicates high cytotoxicity against the tested cancer cell line.
Eg5 ATPase Assay	IC_{50} Value	A low IC_{50} value suggests that 4-methylprimidone is a potent inhibitor of the Eg5 motor protein.
Nitric Oxide Assay	IC_{50} Value	A low IC_{50} value indicates strong anti-inflammatory potential by inhibiting NO production.
MIC Assay	MIC Value	A low MIC value signifies potent antibacterial activity against the tested bacterial strain.

Structure-Activity Relationship (SAR): The presence of the methyl group at the 4-position is a key structural feature. Comparing the activity of **4-methylprimidone** to its unsubstituted analog (primidone) and other 4-substituted DHPMs will be crucial. The methyl group may enhance activity by:

- Improving Lipophilicity: This can lead to better cell membrane permeability and increased intracellular concentrations.
- Steric Effects: The methyl group can influence the conformation of the molecule, potentially leading to a better fit in the binding pocket of a target protein.

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- Metabolic Blocking: The methyl group might block a site of metabolism, increasing the compound's half-life.

Conclusion

While **4-methylprimidone** is not a widely studied compound, its dihydropyrimidinone core suggests significant therapeutic potential. The protocols outlined in this guide provide a robust framework for its synthesis and biological evaluation. By systematically investigating its effects in anticancer, anti-inflammatory, and antibacterial assays, researchers can uncover its potential as a novel lead compound in medicinal chemistry. The exploration of this and other DHPM derivatives continues to be a promising avenue for the discovery of new medicines.

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